

recommended long-term storage conditions for delgocitinib powder

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Compound of Interest

Compound Name: Delgocitinib

Cat. No.: B607049

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Technical Support Center: Delgocitinib Powder

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the long-term storage, handling, and use of **delgocitinib** powder in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **delgocitinib** powder?

For long-term storage, spanning months to years, it is recommended to store **delgocitinib** powder at -20°C.[1][2] The powder should be kept in a dry and dark environment.[2]

Q2: Are there any short-term storage options for **delgocitinib** powder?

For short-term storage, from days to weeks, **delgocitinib** powder can be stored at a temperature range of 0 - 4°C.[2] It is important to keep the product in a dry and dark place.[2]

Q3: How should I handle **delgocitinib** powder safely in the lab?

Delgocitinib should be treated as a hazardous substance.[1] It is crucial to avoid inhalation, ingestion, and contact with skin and eyes.[3] When handling the powder, always use personal protective equipment (PPE), including protective gloves, safety goggles with side-shields, and impervious clothing.[3] All handling should be performed in a well-ventilated area or under an appropriate exhaust ventilation system.[3]

Q4: What is the stability and shelf-life of **delgocitinib** powder?

When stored at the recommended temperature of -20°C, **delgocitinib** powder is stable for at least four years.[\[1\]](#)

Q5: In which solvents is **delgocitinib** powder soluble?

Delgocitinib is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and dimethyl formamide, with a solubility of approximately 30 mg/mL.[\[1\]](#) It is described as being slightly soluble in aqueous solutions at a pH of 5.0.[\[4\]](#)

Troubleshooting Guide

Problem: The **delgocitinib** powder is not dissolving properly.

- Solution: Ensure you are using an appropriate solvent, such as DMSO or dimethyl formamide, where solubility is known to be high.[\[1\]](#) To aid dissolution, you can gently warm the solution and vortex it. When preparing a stock solution, it is recommended to purge the solvent with an inert gas.[\[1\]](#)

Problem: I suspect my **delgocitinib** has degraded.

- Solution: Degradation can occur if the compound is not stored correctly. Verify that the powder has been consistently stored at -20°C and protected from light and moisture.[\[1\]](#)[\[2\]](#) For stock solutions, it's best to aliquot them and store them at -20°C or -80°C to minimize freeze-thaw cycles.

Problem: My experimental results are showing inconsistency.

- Solution: Inconsistent results can stem from the stability of the **delgocitinib** solution. Ensure that stock solutions are freshly prepared or have been stored correctly in aliquots to avoid degradation from multiple freeze-thaw cycles. Also, confirm the final concentration of **delgocitinib** in your experiments.

Data Presentation

The following tables summarize key quantitative data for **delgocitinib** powder.

Table 1: Recommended Storage Conditions for **Delgocitinib** Powder

Storage Type	Temperature	Duration	Additional Conditions
Long-Term	-20°C	Months to Years[2]	Dry and dark[2]
Short-Term	0 - 4°C	Days to Weeks[2]	Dry and dark[2]

Table 2: Solubility of **Delgocitinib** Powder

Solvent	Solubility
DMSO	~30 mg/mL[1]
Dimethyl formamide	~30 mg/mL[1]
Aqueous Solution (pH 5.0)	Slightly soluble[4]

Table 3: Inhibitory Activity (IC₅₀) of **Delgocitinib**

Target	IC ₅₀ (nM)
JAK1	2.8[1]
JAK2	2.6[1]
JAK3	13[1]
TYK2	58[1]

Experimental Protocols

Protocol for Preparation of **Delgocitinib** Stock Solution

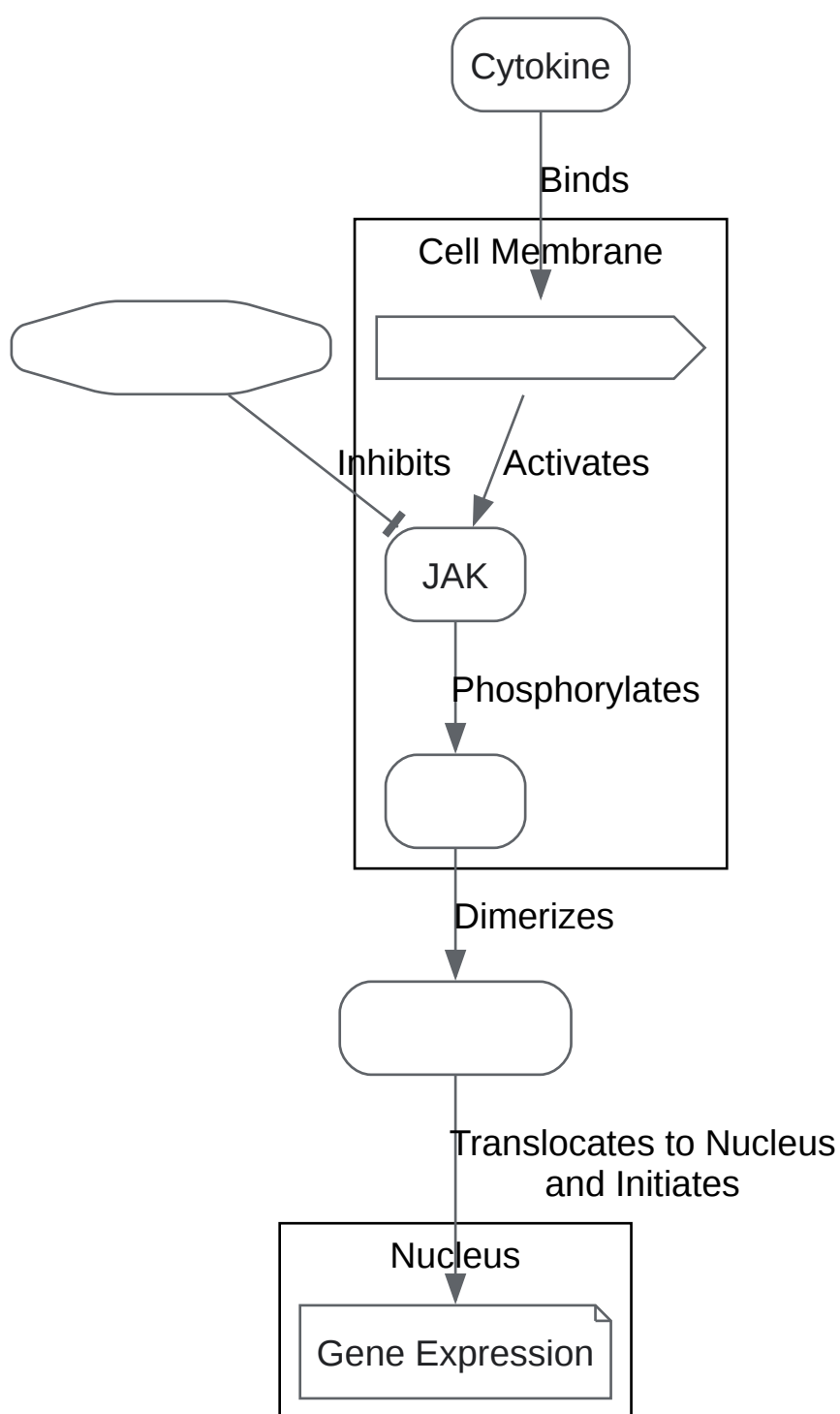
This protocol outlines the steps for preparing a stock solution of **delgocitinib**.

- **Acclimatization:** Before opening, allow the vial of **delgocitinib** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial.

- Personal Protective Equipment: Don appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **delgocitinib** powder.
- Solvent Addition: Add the appropriate volume of solvent (e.g., DMSO) to the powder to achieve the desired stock concentration. For example, to make a 10 mM stock solution, add 322.2 μL of DMSO to 1 mg of **delgocitinib** powder.
- Dissolution: Cap the vial tightly and vortex until the powder is completely dissolved. Gentle warming can be used if necessary.
- Storage: For long-term use, it is recommended to create single-use aliquots of the stock solution and store them at -20°C or -80°C . Avoid repeated freeze-thaw cycles.

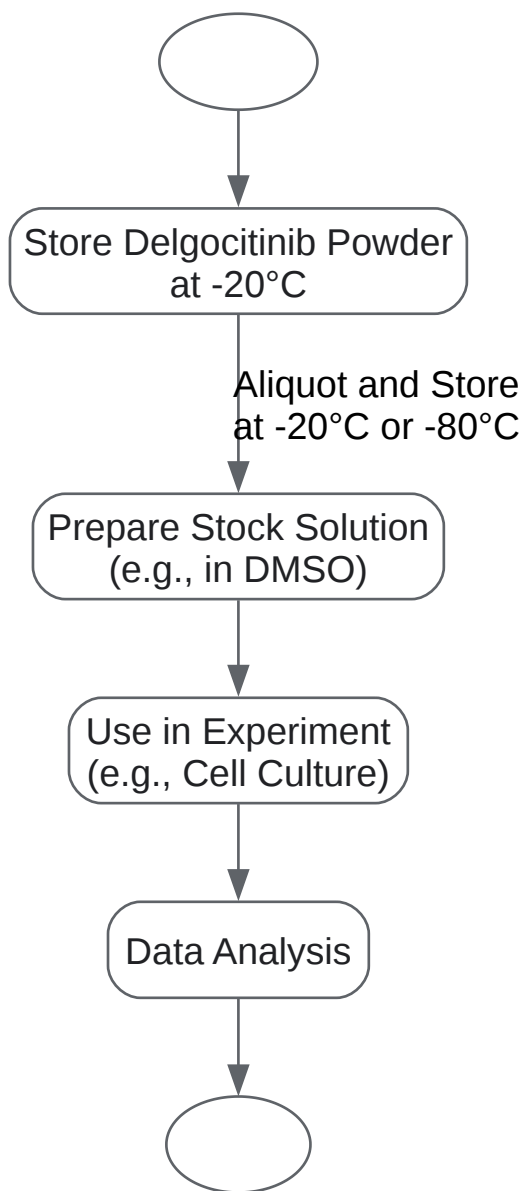
Mandatory Visualizations

The following diagrams illustrate the mechanism of action of **delgocitinib** and a typical experimental workflow.



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Caption: **Delgocitinib** inhibits the JAK-STAT signaling pathway.



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Caption: Experimental workflow for using **delgocitinib** powder.

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